

6-Isopropylindole solubility chloroform methanol

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Compound Focus: 6-Isopropylindole

CAS No.: 32996-24-0

Cat. No.: S1913588

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Physicochemical Properties of 6-Isopropylindole

Property	Value / Description
Molecular Formula	C ₁₁ H ₁₃ N [1] [2]
Formula Weight	159.23 g/mol [1] [2]
Melting Point	36-40 °C (lit.) [1] [2] [3]
Boiling Point	281.3 ± 9.0 °C (Predicted) [1] [2]
Solubility in Chloroform	Slightly soluble [1] [2]
Solubility in Methanol	Slightly soluble [1] [2]
Physical Form	Low-Melting Solid [1] [2]
Color	Light Orange to Light Red [1] [2]

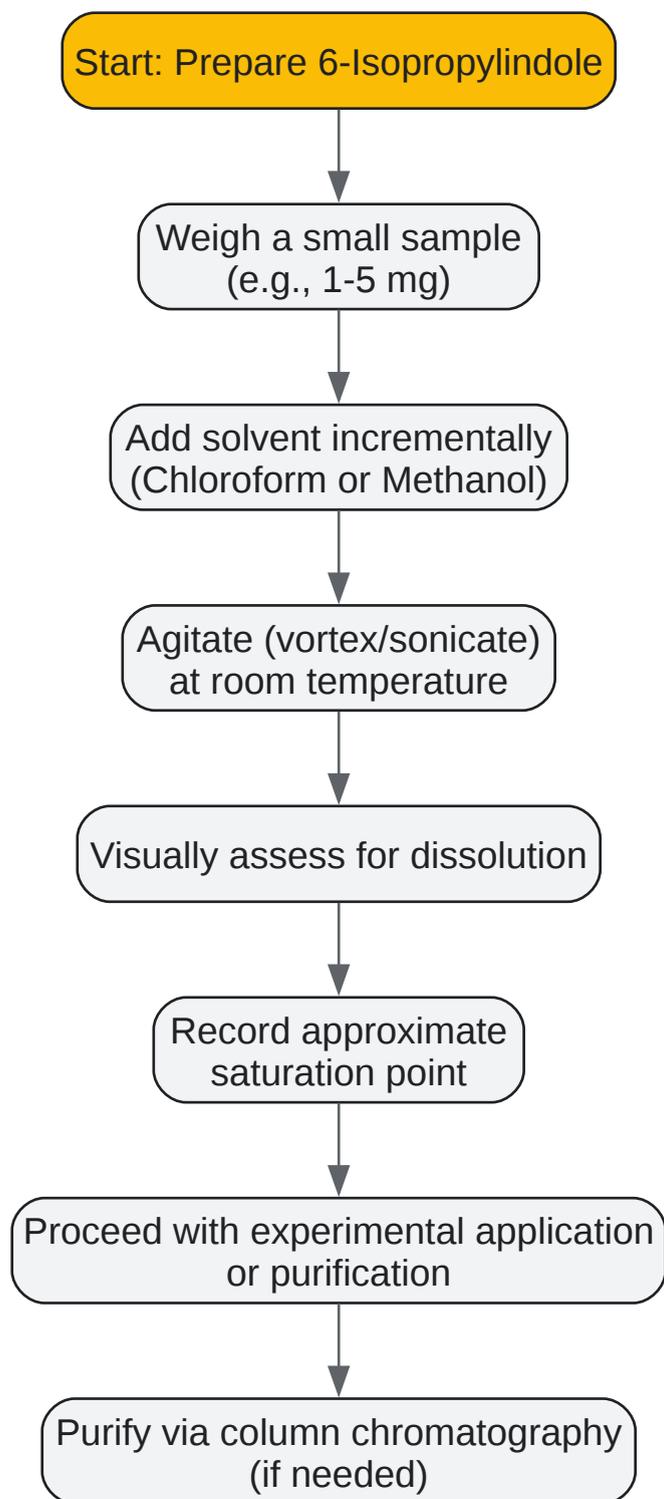
Key Context from Related Research

While specific quantitative solubility data is not available, other scientific literature provides context on working with similar indole derivatives:

- **Solubility Confirmation:** A study on **poly(N-heptyl indole)**, a polymer derived from an indole monomer, confirms that alkyl-substituted indoles can be soluble in common organic solvents. The resulting polymer was reported to be "soluble in common organic solvents such as chloroform, dichloromethane, acetone, diethyl ether and tetrahydrofuran" [4]. This supports the general principle that functionalizing indole can enhance solubility.
- **Purification Protocol:** The same study details a purification method that could serve as a reference. The synthesized polymer "was purified by treating with aqueous ammonia and EDTA solution" to remove metal catalyst residues, followed by washing with methanol and water [4].

Suggested Experimental Approach

Given the lack of detailed protocols for **6-Isopropylindole** specifically, you may need to adapt general laboratory practices. The workflow below outlines a potential experimental approach for solubility assessment and purification.



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The available data has a clear limitation: the term "slightly soluble" is qualitative. For rigorous experimental planning, determining the exact **saturation solubility (e.g., in mg/mL)** would be a critical first step.

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References

1. 6-ISOPROPYLINDOLE 97 | 32996-24-0 [amp.chemicalbook.com]
2. 6-ISOPROPYLINDOLE 97 | 32996-24-0 [amp.chemicalbook.com]
3. 6-Isopropylindole 97 32996-24-0 [sigmaaldrich.com]
4. Synthesis and characterization of soluble poly(N-heptyl ... [sciencedirect.com]

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